

# IUPAC nomenclature for Phencyclone and its analogs

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## Compound of Interest

Compound Name: Phencyclone

Cat. No.: B1215407

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## IUPAC Nomenclature of Phencyclone and its Analogs

The systematic naming of **phencyclone** and its analogs follows the established rules for fused polycyclic aromatic hydrocarbons and ketones.

### The Core Structure: Phencyclone

The parent compound, **phencyclone**, has the systematic IUPAC name 1,3-diphenyl-2H-cyclopenta[*l*]phenanthren-2-one. This name is derived as follows:

- **Parent Hydride:** The core is a fused ring system of phenanthrene and cyclopentane, which is named cyclopenta[*l*]phenanthrene. The '[*l*]' indicates the face of the phenanthrene ring where the cyclopentane ring is fused.
- **Indicated Hydrogen:** The 2H- prefix specifies the location of a saturated carbon atom in the cyclopentane ring, necessary to accommodate the ketone group.
- **Functional Group:** The ketone group at the second position of the cyclopentane ring is denoted by the suffix -2-one.
- **Substituents:** Two phenyl groups are attached to the first and third positions of the cyclopentane ring, indicated by the prefix 1,3-diphenyl-.

## Nomenclature of Phencyclone Analogs

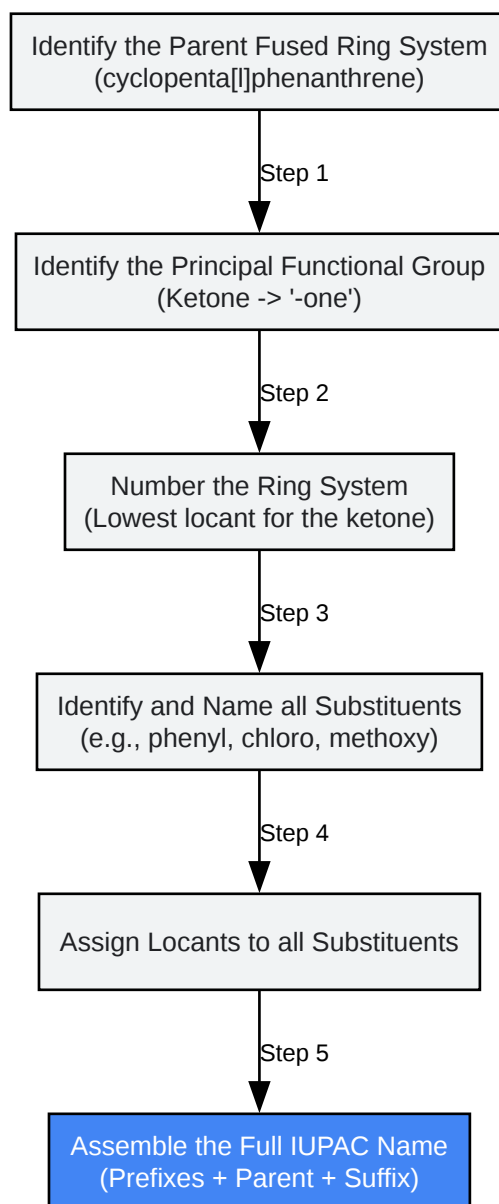
The IUPAC nomenclature for analogs of **phencyclone** is determined by the nature and position of the substituents on the core structure. The numbering of the cyclopenta[*l*]phenanthrene ring system follows the standard rules for fused rings, starting from the carbon atom after the fusion and proceeding around the periphery.

Below are some illustrative examples of IUPAC names for hypothetical **phencyclone** analogs:

- Analog 1: Substitution on the Phenyl Rings
  - Structure: **Phencyclone** with a chloro group at the para-position of each phenyl ring.
  - IUPAC Name: 1,3-bis(4-chlorophenyl)-2H-cyclopenta[*l*]phenanthren-2-one
- Analog 2: Substitution on the Phenanthrene Moiety
  - Structure: **Phencyclone** with a methoxy group at the 6th position of the phenanthrene ring.
  - IUPAC Name: 6-methoxy-1,3-diphenyl-2H-cyclopenta[*l*]phenanthren-2-one
- Analog 3: Multiple Substitutions
  - Structure: **Phencyclone** with methyl groups at the para-position of the phenyl rings and a nitro group at the 8th position of the phenanthrene ring.
  - IUPAC Name: 8-nitro-1,3-bis(4-methylphenyl)-2H-cyclopenta[*l*]phenanthren-2-one

## Logical Framework for IUPAC Nomenclature

The process of systematically naming a **phencyclone** analog can be broken down into a logical sequence of steps.



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A logical workflow for deriving the IUPAC name of a **phencyclone** analog.

## Physicochemical and Biological Data

A comprehensive search of the available literature did not yield sufficient quantitative data on the physicochemical properties or biological activities of a series of **phencyclone** analogs. Such data, including LogP values, solubility, and cytotoxicity (e.g., IC<sub>50</sub> values), are crucial for structure-activity relationship (SAR) studies in drug development. The table below is provided as a template for organizing such data once it becomes available through future research.

Structure	IUPAC Name	Physicochemical Properties (e.g., LogP)	Biological Activity (e.g., IC50)
Phencyclone	1,3-diphenyl-2H-cyclopenta[ <i>l</i> ]phenanthren-2-one	Data not available	Data not available
Analog 1	1,3-bis(4-chlorophenyl)-2H-cyclopenta[ <i>l</i> ]phenanthren-2-one	Data not available	Data not available
Analog 2	6-methoxy-1,3-diphenyl-2H-cyclopenta[ <i>l</i> ]phenanthren-2-one	Data not available	Data not available
Analog 3	8-nitro-1,3-bis(4-methylphenyl)-2H-cyclopenta[ <i>l</i> ]phenanthren-2-one	Data not available	Data not available

## Experimental Protocols

The synthesis of **phencyclone** is typically achieved through a base-promoted aldol condensation.<sup>[1]</sup>

## Synthesis of Phencyclone

This protocol is adapted from the procedure described by Forsyth et al.<sup>[1]</sup>

Materials:

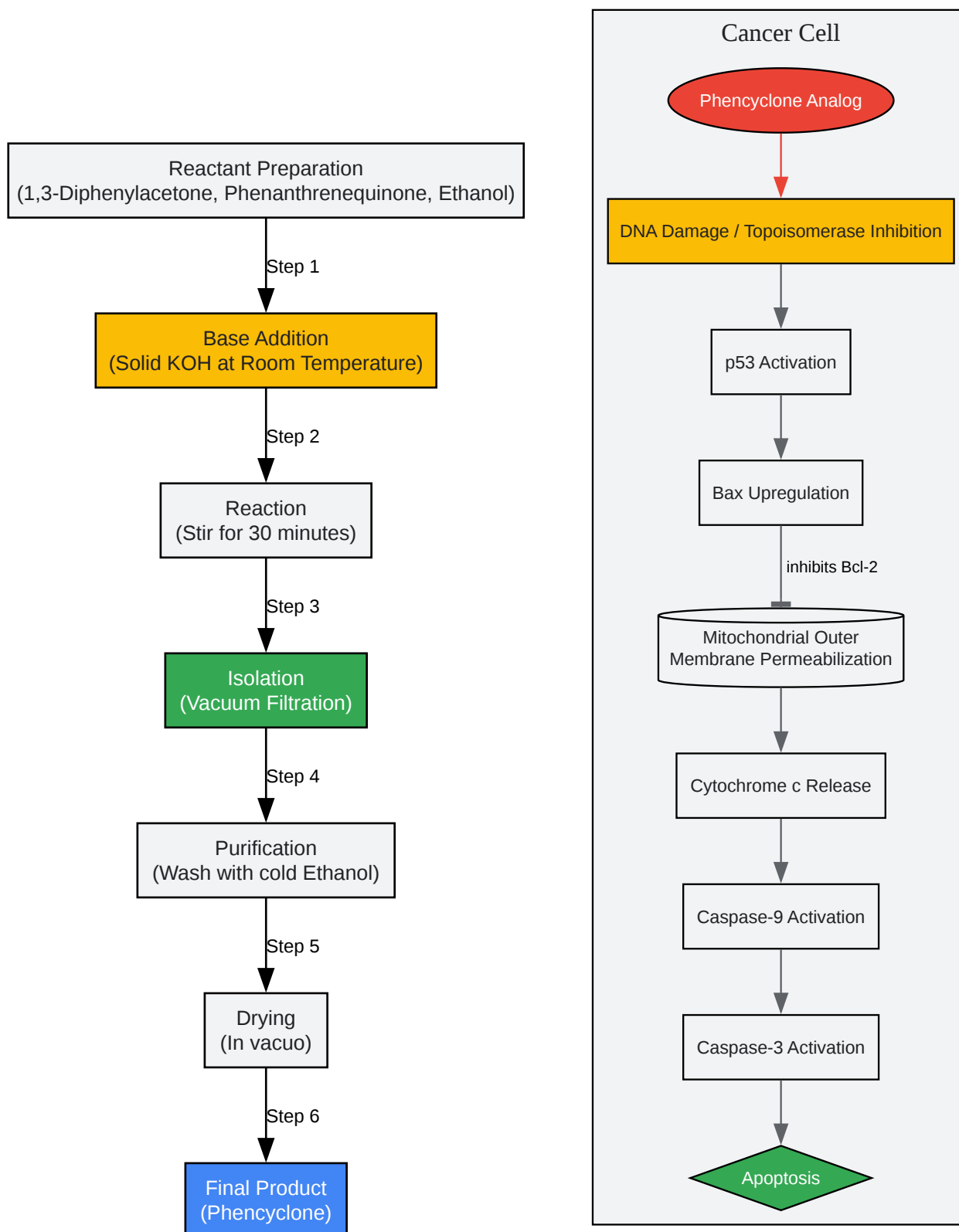
- 1,3-Diphenylacetone
- Phenanthrenequinone
- 95% Ethanol

- Potassium hydroxide (KOH) pellets
- Cold ethanol for washing

Procedure:

- Combine 1,3-diphenylacetone (1.0 eq) and phenanthrenequinone (0.93 eq) in a flask with 95% ethanol.
- With stirring at room temperature, add solid potassium hydroxide pellets (6.4 eq). The initially orange, heterogeneous mixture will darken.
- Continue stirring at room temperature for 30 minutes.
- Isolate the resulting black precipitate by vacuum filtration.
- Wash the solid with two portions of cold ethanol.
- Dry the product in vacuo to yield **phencyclone**.

## Experimental Workflow Diagram



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## References

- 1. ilacadofsci.com [ilacadofsci.com]
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